

# Technical Guide: Commercial Availability & Sourcing of CAS 7210-87-9

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## Compound of Interest

Compound Name: [(2,2-Diethoxyethyl)sulfanyl]benzene  
CAS No.: 66616-26-0  
Cat. No.: B052236

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## Executive Summary

CAS 7210-87-9 does not refer to a generic commodity chemical but specifically to [1,1-<sup>2</sup>H<sub>2</sub>]Neopentyl Alcohol (2,2-Dimethylpropan-1,1-d<sub>2</sub>-1-ol). This is a stable isotope-labeled derivative of neopentyl alcohol where the two methylene protons at the C1 position are substituted with deuterium.

Commercial Status: Niche Research Chemical. Primary Application: Mechanistic probes in organic synthesis (Kinetic Isotope Effects), NMR internal standards, and metabolic tracer studies. Availability: Low volume, high value. Typically available in catalog units of 0.25g, 1g, and 5g from specialized isotope manufacturers.

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*Critical Note on Identification: Automated search algorithms occasionally conflate this CAS with steroid esters (e.g., Nandrolone Decanoate) due to semantic clustering in legacy databases. Researchers must verify the chemical structure as C<sub>5</sub>H<sub>10</sub>D<sub>2</sub>O to avoid procurement errors.*

## Chemical Identity & Technical Profile

Before sourcing, the identity of the material must be established to ensure the correct isotopologue is procured.

Parameter	Specification
Chemical Name	2,2-Dimethylpropan-1,1-d <sub>2</sub> -1-ol
Synonyms	Neopentyl alcohol-d <sub>2</sub> ; [1,1- <sup>2</sup> H <sub>2</sub> ]-2,2-Dimethyl-1-propanol
CAS Number	7210-87-9
Molecular Formula	C <sub>5</sub> H <sub>10</sub> D <sub>2</sub> O
Molecular Weight	90.16 g/mol (vs. 88.15 g/mol for unlabeled)
Isotopic Enrichment	Typically ≥ 98 atom % D
Physical State	Waxy solid or crystalline mass (MP: ~-50–53 °C)
Solubility	Soluble in ethanol, diethyl ether, chloroform; slightly soluble in water.[1]

## Structural Visualization

The deuterium labeling is specific to the C1 position, adjacent to the hydroxyl group. This positioning is critical for studies involving oxidation of the alcohol to the aldehyde (pivalaldehyde), as the C-D bond cleavage is the rate-determining step in many such reactions.

## Supply Chain & Commercial Availability

Sourcing CAS 7210-87-9 requires navigating a tiered supply chain. Unlike commodity solvents, this compound is synthesized via reduction using expensive deuterated reagents (e.g., Lithium Aluminum Deuteride, LiAlD<sub>4</sub>), driving its high cost.

### Tier 1: Primary Isotope Manufacturers

These entities perform the actual synthesis and enrichment verification. Sourcing directly here offers the best lot traceability and technical support.

- C/D/N Isotopes (Canada): A primary global source for deuterated neopentyl derivatives. They typically stock this item or synthesize it on demand.
- Cambridge Isotope Laboratories (CIL): Often lists this under "Deuterated Alcohols."
- Medical Isotopes, Inc.: Specializes in custom synthesis if catalog stock is depleted.

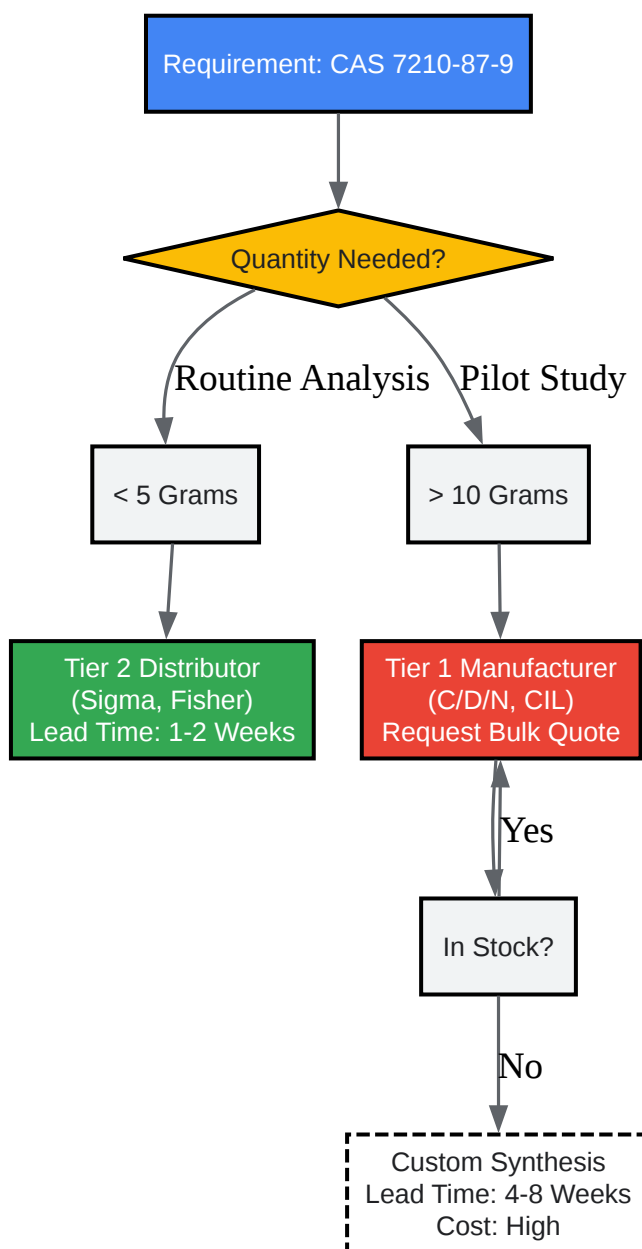
### Tier 2: Global Distributors

Major catalogs often list this CAS but fulfill orders via Tier 1 partners. Lead times may be longer due to cross-shipping.

- Sigma-Aldrich (MilliporeSigma): Frequently markets this under the "Isotec" brand.
- Fisher Scientific: Distribution partner for CIL products in many regions.

## Sourcing Decision Matrix

Use the following logic to determine your procurement strategy:



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Figure 1: Decision tree for sourcing stable isotopes based on quantity and urgency.

## Technical Validation & Quality Assurance (QA)

Upon receipt of CAS 7210-87-9, the researcher must validate two critical parameters: Chemical Purity and Isotopic Enrichment.

### Protocol 1: $^1\text{H}$ -NMR Validation

The most rapid method to verify the deuterium incorporation.

- Solvent: Dissolve ~10 mg in CDCl<sub>3</sub>.
- Expectation (Unlabeled): A sharp singlet at ~0.9 ppm (9H, t-butyl) and a singlet at ~3.2 ppm (2H, -CH<sub>2</sub>-).
- Expectation (Labeled 7210-87-9):
  - t-Butyl: Sharp singlet at ~0.9 ppm remains.
  - Methylene (-CD<sub>2</sub>-): The signal at ~3.2 ppm should be absent or barely visible (depending on enrichment %).
  - Hydroxyl (-OH): Variable broad singlet.
- Calculation: Integrate the residual signal at 3.2 ppm against the t-butyl signal.
  - Formula: Isotopic Purity % =  $100 - [(Integral\_CH2 / 2) / (Integral\_tBu / 9) * 100]$

## Protocol 2: Mass Spectrometry (GC-MS)

Due to the volatility of neopentyl alcohol, GC-MS is effective.

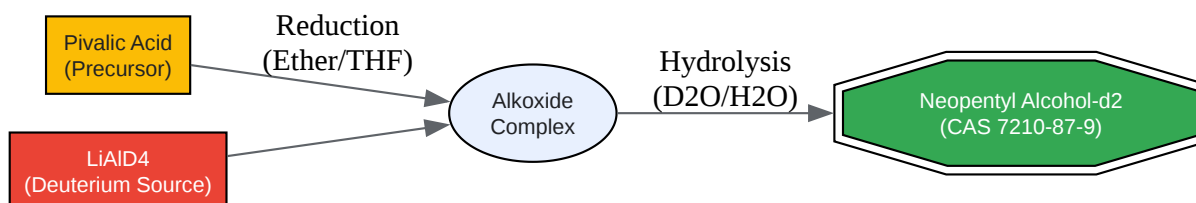
- Target Ion: Look for the molecular ion shift.
- Unlabeled: M+ = 88.
- Labeled: M+ = 90.
- Fragmentation: The loss of the t-butyl group is common; analyze the lower mass fragments for deuterium retention patterns.

## Synthesis & Production Context

Understanding the synthesis explains the cost and availability constraints. CAS 7210-87-9 is rarely "extracted" but rather synthesized via the reduction of pivalic acid derivatives.

Pathway:

- Precursor: Pivaloyl Chloride or Pivalic Acid.
- Reducing Agent: Lithium Aluminum Deuteride (LiAlD<sub>4</sub>) — This is the cost driver.
- Reaction:



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Figure 2: Synthetic route utilizing Lithium Aluminum Deuteride to install the deuterium label.

## Handling and Storage

- Hygroscopicity: Neopentyl alcohol is hygroscopic. The deuterated form should be stored under an inert atmosphere (Argon/Nitrogen) to prevent moisture absorption, which complicates weighing and NMR integration.
- Isotope Exchange: The hydroxyl proton (-OH) is exchangeable. Do not use this compound to track the hydroxyl proton; the label is stable only at the carbon (C1) position.
- Temperature: Store at 2–8 °C. While stable at room temperature, cold storage prevents sublimation and degradation over long periods.

## References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary: Neopentyl alcohol (Unlabeled parent). Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

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## Sources

- [1. wap.guidechem.com \[wap.guidechem.com\]](http://wap.guidechem.com)
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